An In-depth Technical Guide to 2-(Pyrazin-2-yl)acetonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Pyrazin-2-yl)acetonitrile*
CAS No.:	*5117-44-2*
Cat. No.:	*B1316878*

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CAS Number: 5117-44-2

This technical guide provides a comprehensive overview of **2-(Pyrazin-2-yl)acetonitrile**, a key heterocyclic building block for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, outlines a plausible synthetic protocol, and explores its potential applications in medicinal chemistry, supported by relevant data and visualizations.

Chemical and Physical Properties

2-(Pyrazin-2-yl)acetonitrile is a solid, typically yellow to brown in appearance. Its chemical structure, featuring a pyrazine ring linked to an acetonitrile group, makes it a valuable intermediate for the synthesis of more complex heterocyclic compounds.[1] The nitrile group is particularly useful as it can be readily converted into other functional groups. The physicochemical properties of this compound are summarized in the tables below.

Table 1: General and Physical Properties

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Property	Value	Reference(s)
CAS Number	5117-44-2	[1][2][3][4][5]
Molecular Formula	$C_6H_5N_3$	[2][5]
Molecular Weight	119.12 g/mol	[2]
Appearance	Yellow to brown solid	[1]
Melting Point	34-36 °C	[1]
Boiling Point	134.0-137.5 °C (at 14 Torr)	[1]
Purity	Typically ≥95-98%	[1][2]
Storage	Room temperature, store in a dry place	[1]

Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Reference(s)
XlogP	-0.5	[5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	3	[5]
Rotatable Bond Count	1	[5]
Monoisotopic Mass	119.0483481 g/mol	[5]

Table 3: Predicted Mass Spectrometry Data (Collision Cross Section)

Adduct	m/z	Predicted CCS (Å²)	Reference(s)
$[M+H]^+$	120.05563	119.4	[5]
$[M+Na]^+$	142.03757	129.5	[5]
$[M-H]^-$	118.04107	119.6	[5]

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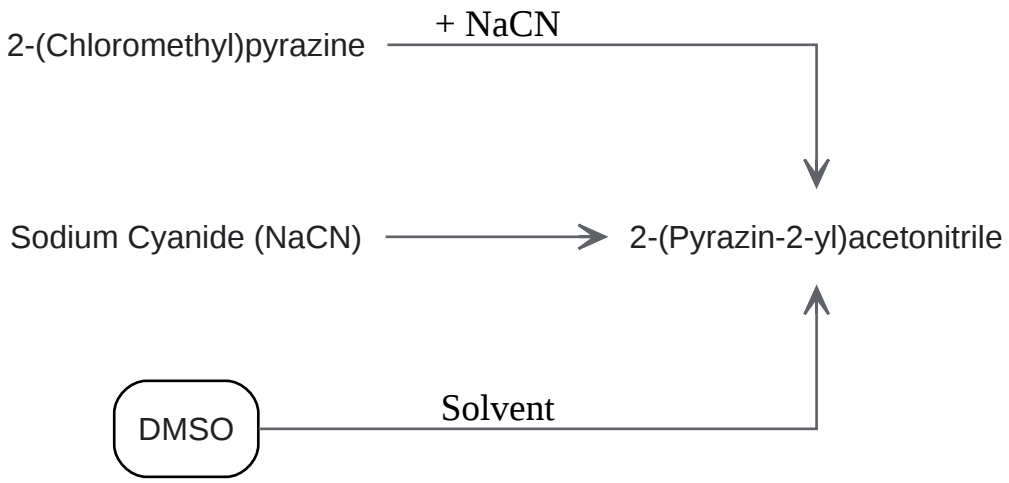
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(Pyrazin-2-yl)acetonitrile** is not readily available in the reviewed literature, a plausible and commonly employed method for the synthesis of such α-heterocyclic acetonitriles is the nucleophilic substitution of a halomethylheterocycle with a cyanide salt. The following protocol is a representative procedure based on this general transformation.

Plausible Synthesis of 2-(Pyrazin-2-yl)acetonitrile

This protocol describes the synthesis of **2-(Pyrazin-2-yl)acetonitrile** from 2-(chloromethyl)pyrazine.

Reaction Scheme:



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A plausible synthetic route for **2-(Pyrazin-2-yl)acetonitrile**.

Materials:

- 2-(Chloromethyl)pyrazine
- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO), anhydrous

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- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Deionized water

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature control
- Condenser
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-(chloromethyl)pyrazine (1.0 equivalent) in anhydrous dimethyl sulfoxide (DMSO).
- Addition of Cyanide: To the stirred solution, add sodium cyanide (1.1 equivalents) portion-wise at room temperature. Caution: Sodium cyanide is highly toxic. Handle with appropriate personal protective equipment in a well-ventilated fume hood.
- Reaction: Heat the reaction mixture to 50-60 °C and stir for 4-6 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).

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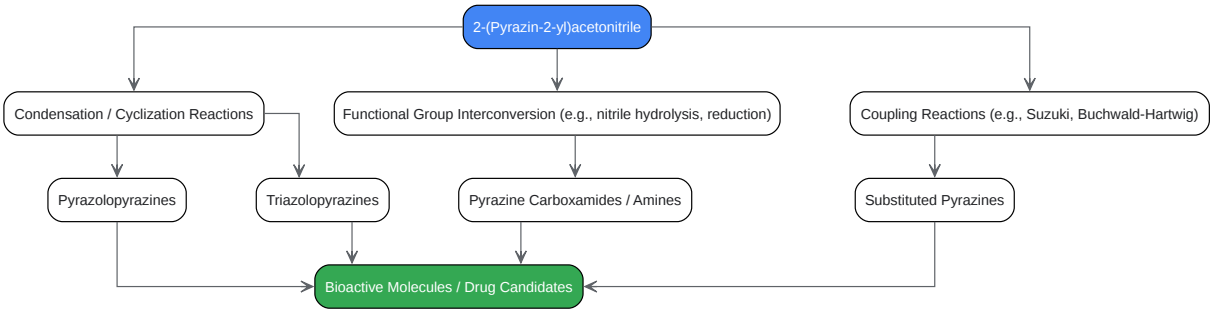
- Workup: Cool the reaction mixture to room temperature and pour it into a separatory funnel containing deionized water.
- Extraction: Extract the aqueous layer with ethyl acetate (3 x volumes).
- Washing: Combine the organic layers and wash with brine (2 x volumes) to remove residual DMSO and inorganic salts.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be further purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **2-(Pyrazin-2-yl)acetonitrile**.

Applications in Drug Development and Medicinal Chemistry

2-(Pyrazin-2-yl)acetonitrile serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. The pyrazine ring is a common scaffold in many biologically active molecules, and the acetonitrile group provides a versatile handle for further chemical modifications.

It is particularly noted for its use in developing drugs targeting central nervous system (CNS) disorders, with potential applications in creating compounds with antipsychotic and antidepressant properties. The reactivity of the methylene group adjacent to the nitrile and the pyrazine ring allows for the construction of more complex heterocyclic systems, which is a key strategy in drug discovery.

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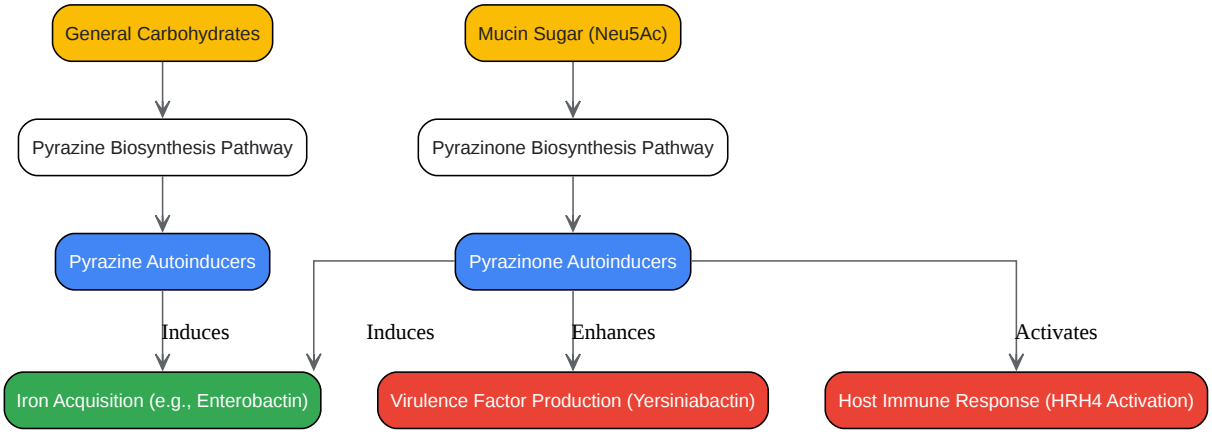
Synthetic utility of **2-(Pyrazin-2-yl)acetonitrile** in drug discovery.

Role in Signaling Pathways

While direct involvement of **2-(Pyrazin-2-yl)acetonitrile** in specific signaling pathways is not documented, the broader class of pyrazine molecules has been identified as important signaling molecules in biological systems. For instance, in the bacterium Klebsiella oxytoca, pyrazine and pyrazinone autoinducers play a role in regulating virulence. These signaling molecules can influence iron acquisition and the production of virulence factors like yersiniabactin. The availability of specific carbohydrates in the environment can determine which of these pyrazine-based signaling pathways is activated.

The following diagram illustrates a simplified model of pyrazine-mediated signaling in Klebsiella oxytoca.

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Pyrazine signaling in Klebsiella oxytoca.

Conclusion

2-(Pyrazin-2-yl)acetonitrile is a valuable and versatile chemical intermediate with significant potential in the field of drug discovery and development. Its well-defined properties and the reactivity of its functional groups make it an attractive starting material for the synthesis of a wide range of heterocyclic compounds with potential therapeutic applications. Further research into the biological activities of its derivatives is warranted to fully explore its potential in medicinal chemistry.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Pyrazin-2-yl)acetonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316878/docs#an-in-depth-technical-guide-to-2-pyrazin-2-yl-acetonitrile]

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